

Application of *Alpinia galanga* in Nanoparticle Synthesis: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Galanganone A

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The use of plant extracts for the synthesis of nanoparticles, a process known as green synthesis, is a rapidly growing field of nanotechnology. This eco-friendly approach offers a cost-effective and non-toxic alternative to conventional chemical and physical methods. *Alpinia galanga*, a member of the ginger family (Zingiberaceae) widely used in traditional medicine, has emerged as a promising candidate for the green synthesis of various metallic nanoparticles. The rhizome and leaf extracts of *Alpinia galanga* are rich in phytochemicals such as flavonoids, phenols, and terpenoids, which can act as both reducing and capping agents in the synthesis process. These biologically synthesized nanoparticles exhibit a range of therapeutic properties, including antioxidant, anti-inflammatory, antimicrobial, and anticancer activities.

This document provides detailed application notes and protocols for the synthesis of silver (AgNPs) and zinc oxide (ZnO NPs) nanoparticles using *Alpinia galanga* extract, along with a summary of their characterization and biological applications.

Data Presentation

Table 1: Synthesis Parameters and Characterization of *Alpinia galanga* Mediated Nanoparticles

Nanoparticle Type	Plant Part Used	Precursor or Salt	Synthesis Method	Nanoparticle Size	Morphology	Characterization Techniques	Reference
Silver (AgNPs)	Rhizome	Silver Nitrate (AgNO ₃)	Microwave Irradiation	~50 nm	Spherical	UV-Vis, TEM	[1] [2] [3]
Silver (AgNPs)	Rhizome	Silver Nitrate (AgNO ₃)	Stirring at room temp.	-	Spherical	UV-Vis, SEM, XRD	[4] [5]
Silver (AgNPs)	Rhizome (Methanolic Extract)	Silver Nitrate (AgNO ₃)	-	~20-25 nm	Spherical	UV-Vis, FTIR, Zetasizer, TEM	[6]
Zinc Oxide (ZnO NPs)	Rhizome	Zinc Acetate (Zn(CH ₃ COO) ₂)	Rapid synthesis (1 hour)	-	Face-centered cubic	UV-Vis, FTIR, XRD	[7]
Zinc Oxide (ZnO NPs)	Leaf	Zinc Chloride (ZnCl ₂), Ferrous Sulfate (FeSO ₄), Cobalt Nitrate (Co(NO ₃) ₂)	-	-	-	FTIR	[8]

Table 2: Biological Activities of *Alpinia galanga* Synthesized Nanoparticles

Nanoparticle Type	Biological Activity	Assay	Key Findings	Reference
Silver (AgNPs)	Antimicrobial	Disc Diffusion	Inhibition zone of 6.2 mm against <i>Pseudomonas aeruginosa</i> . [9]	[9]
Resazurin microtiter	94.4% inhibition of <i>Escherichia coli</i> . [1] [2] [3]	[1] [2] [3]		
Anticancer	-	Dose-dependent inhibition of cervical cancer (SiHa) cell lines (40% killing at 6.25 µg/mL). [6]	[6]	
-	Cytotoxic against MCF-7 (IC ₅₀ : 125.35 µg/mL) and HepG2 (IC ₅₀ : 182.49 µg/mL) cell lines. [10] [11]	[10] [11]		
Antioxidant	DPPH & ABTS	IC ₅₀ values of 79.34 µg/mL (DPPH) and 88.94 µg/mL (ABTS). [10] [11]	[10] [11]	
Zinc Oxide (ZnO NPs)	Antioxidant	DPPH	Maximum inhibition at 90.29 µg/mL. [7]	[7]
Anti-inflammatory	Albumin denaturation, Proteinase, Lipoxxygenase,	Maximum inhibition at 58.02 µg/mL, 67.34 µg/mL,	[7]	

Hypotonicity	44.79 µg/mL,
induced	and 72.07 µg/mL
haemolysis	respectively.[7]

Experimental Protocols

Protocol 1: Green Synthesis of Silver Nanoparticles (AgNPs) using *Alpinia galanga* Rhizome Extract (Microwave Irradiation Method)

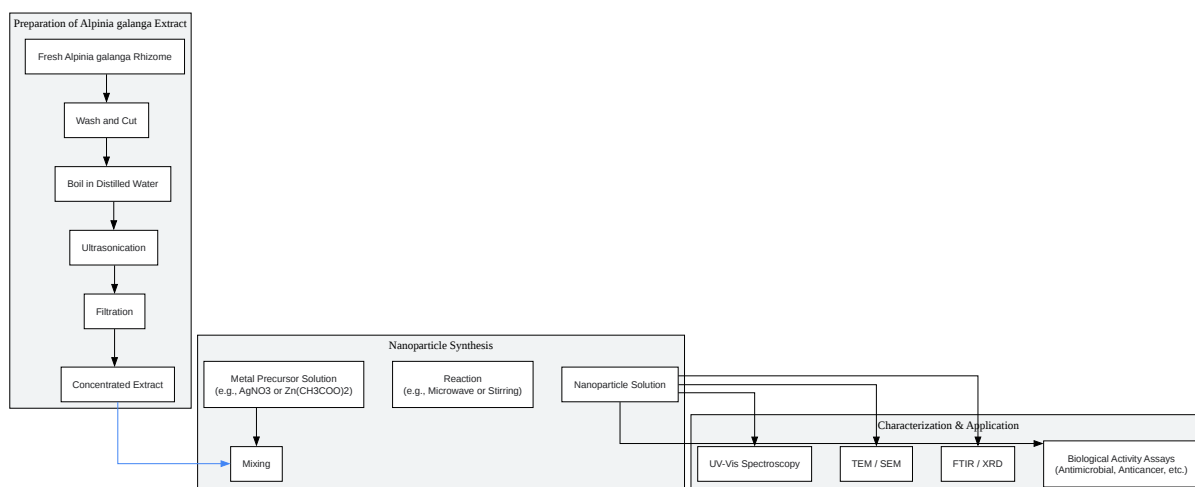
1. Preparation of *Alpinia galanga* Rhizome Extract: a. Thoroughly wash fresh *Alpinia galanga* rhizomes with sterile distilled water and cut them into small pieces.[1] b. Boil 50 g of the rhizome pieces in 150 mL of distilled water for 5 minutes.[1] c. Sonicate the extract for 30 minutes in an ultrasonicator.[1] d. Allow the extract to cool to room temperature and filter it using Whatman No. 1 filter paper.[1] e. Concentrate the filtered extract using a rotary evaporator.[1]
2. Synthesis of Silver Nanoparticles: a. Prepare a 1 mM aqueous solution of silver nitrate (AgNO_3).[1][2] b. Mix the *Alpinia galanga* extract and the AgNO_3 solution in a ratio of 1:10.[1][2] c. Place the mixture in a microwave oven and irradiate for 180 seconds.[1][2] d. The formation of AgNPs is indicated by a color change of the solution from pale yellow to brown.[3] e. Monitor the formation of AgNPs by measuring the UV-Vis spectrum of the solution, with an expected absorbance peak around 450 nm.[1][2]

Protocol 2: Green Synthesis of Zinc Oxide Nanoparticles (ZnO NPs) using *Alpinia galanga* Rhizome Extract

1. Preparation of *Alpinia galanga* Rhizome Extract: a. Follow the same procedure as described in Protocol 1, step 1.
2. Synthesis of Zinc Oxide Nanoparticles: a. Prepare a 1 mM aqueous solution of zinc acetate ($\text{Zn}(\text{CH}_3\text{COO})_2$).[7] b. Add the *Alpinia galanga* rhizome extract to the zinc acetate solution. c. The rapid synthesis of ZnO NPs should occur within one hour at room temperature.[7] d. Characterize the synthesized ZnO NPs using UV-Vis spectroscopy, Fourier Transform Infrared (FTIR) spectroscopy, and X-ray Diffraction (XRD) to confirm their formation and structure.[7]

Visualizations

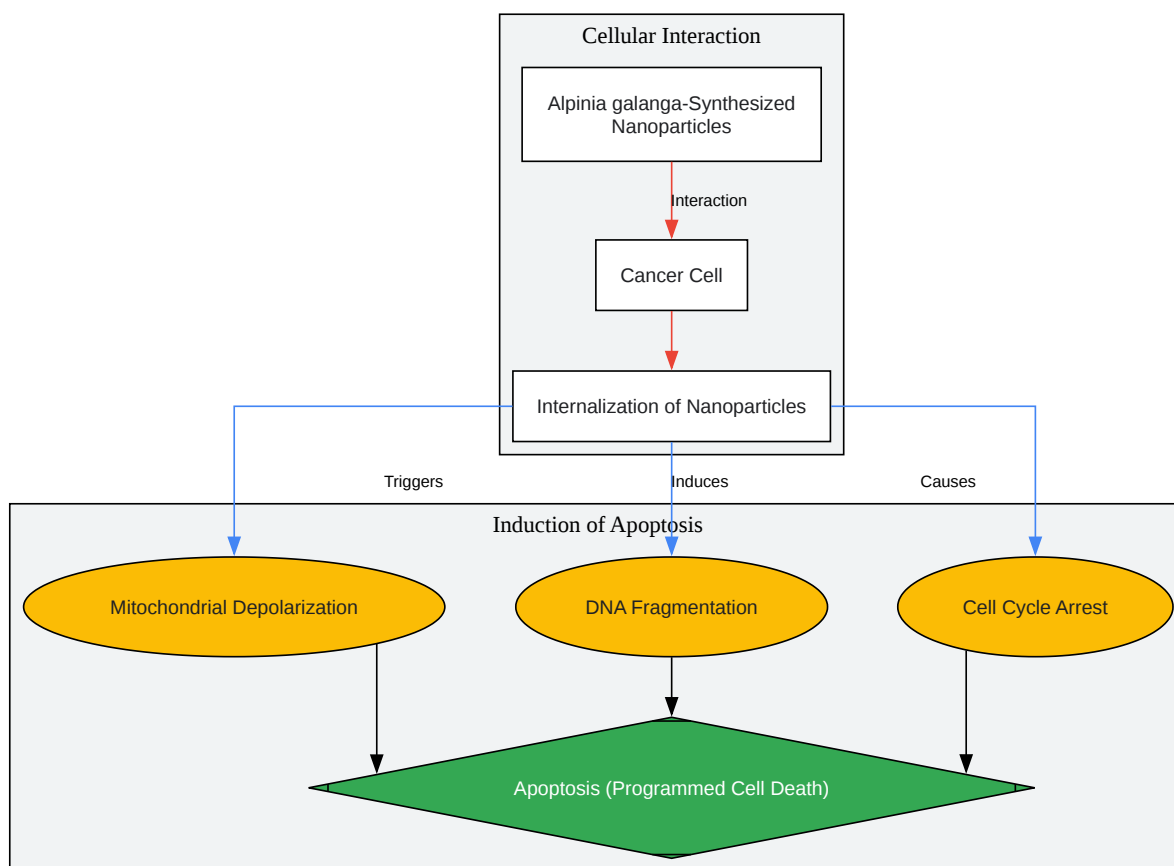
Experimental Workflow for Nanoparticle Synthesis



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Caption: Workflow for the green synthesis of nanoparticles using *Alpinia galanga* extract.

Proposed Anticancer Mechanism of *Alpinia galanga* Synthesized Nanoparticles



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Caption: Proposed mechanism of anticancer activity of Alpinia galanga-synthesized nanoparticles.

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- To cite this document: BenchChem. [Application of Alpinia galanga in Nanoparticle Synthesis: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592995#application-of-alpinia-galanga-in-nanoparticle-synthesis]

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